

6-Hydroxygenistein CAS number and commercial suppliers

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Compound of Interest

Compound Name: 6-Hydroxygenistein

Cat. No.: B191517

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6-Hydroxygenistein: A Technical Guide for Researchers

An In-depth Examination of the Synthesis, Biological Activity, and Commercial Availability of **6-Hydroxygenistein** (CAS No. 13539-26-9)

This technical guide provides a comprehensive overview of **6-Hydroxygenistein**, a hydroxylated derivative of genistein, for researchers, scientists, and professionals in drug development. This document consolidates key information on its chemical properties, commercial sourcing, synthesis, and significant biological activities, with a focus on its antioxidant and anti-hypoxic effects.

Chemical and Physical Data

Property	Value	Source
CAS Number	13539-26-9	[1][2]
Molecular Formula	C ₁₅ H ₁₀ O ₆	[1][2]
Molecular Weight	286.24 g/mol	[1]
IUPAC Name	5,6,7-trihydroxy-3-(4-hydroxyphenyl)chromen-4-one	[2]
Synonyms	5,6,7,4'-Tetrahydroxyisoflavone, 6-OHG	[1][2]

Commercial Suppliers

6-Hydroxygenistein is available from various commercial suppliers catering to the research and pharmaceutical industries. One notable supplier is:

Supplier	Product Code	Purity	Available Quantities
Biosynth	XH161557	>97%	1 mg, 2 mg, 5 mg

Synthesis of 6-Hydroxygenistein

An optimized synthesis route for **6-Hydroxygenistein** has been developed to improve yield, utilizing biochanin A as a starting material. The process involves a series of chemical reactions including methylation, bromination, methoxylation, and demethylation.[1][3] This method also allows for the generation of several methylated derivatives.[1]

Biological Activities and Signaling Pathways

6-Hydroxygenistein exhibits potent biological activities, primarily as an antioxidant and an anti-hypoxic agent.[1][4]

Antioxidant Activity

The antioxidant capacity of **6-Hydroxygenistein** has been demonstrated through in vitro assays. A key finding is its strong scavenging activity against 1,1-diphenyl-2-picrylhydrazyl (DPPH) free radicals.[1][3] This activity is attributed to the ortho-triphenol hydroxyl group structure in the A-ring of the molecule.[1]

Compound	DPPH Radical Scavenging Rate (at 4 mmol/L)
6-Hydroxygenistein	86.94%
Rutin (Positive Control)	< 81.16%

Anti-hypoxia Activity and the Nrf2/HO-1 Signaling Pathway

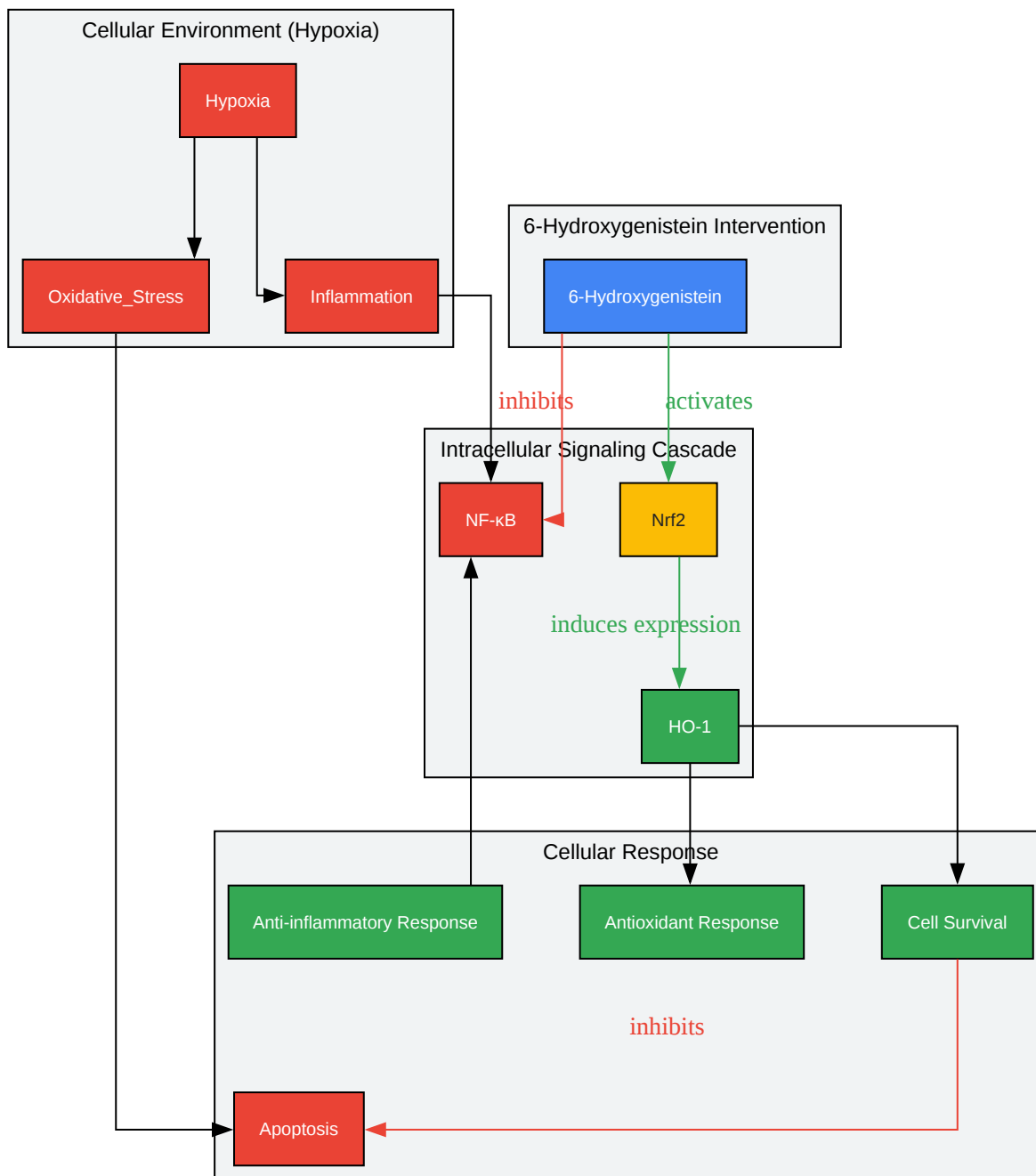
6-Hydroxygenistein has been shown to protect against hypoxia-induced injury in PC12 cells. [1][4] This neuroprotective effect is mediated through the activation of the Nrf2/HO-1 signaling pathway.[4]

Under hypoxic conditions, **6-Hydroxygenistein** treatment leads to:

- Reduced cell damage and a significant decrease in the apoptotic rate.[1]
- Enhanced nuclear translocation of Nrf2 and increased expression of Heme Oxygenase-1 (HO-1).[4]
- Downregulation of the protein expression levels of Hypoxia-Inducible Factor-1 α (HIF-1 α) and Vascular Endothelial Growth Factor (VEGF).[1]
- A reduction in the levels of pro-inflammatory cytokines TNF- α and IL-6, and an increase in the anti-inflammatory cytokine IL-10.[4]
- Inhibition of caspase-3 and -9 activation and a decrease in the expression of Bax and cleaved caspase-3, alongside an increase in Bcl-2 expression.[4]

The following diagram illustrates the proposed signaling pathway for the anti-hypoxic effects of **6-Hydroxygenistein**.

Signaling Pathway of 6-Hydroxygenistein in Hypoxia

[Click to download full resolution via product page](#)Signaling Pathway of **6-Hydroxygenistein**

Experimental Protocols

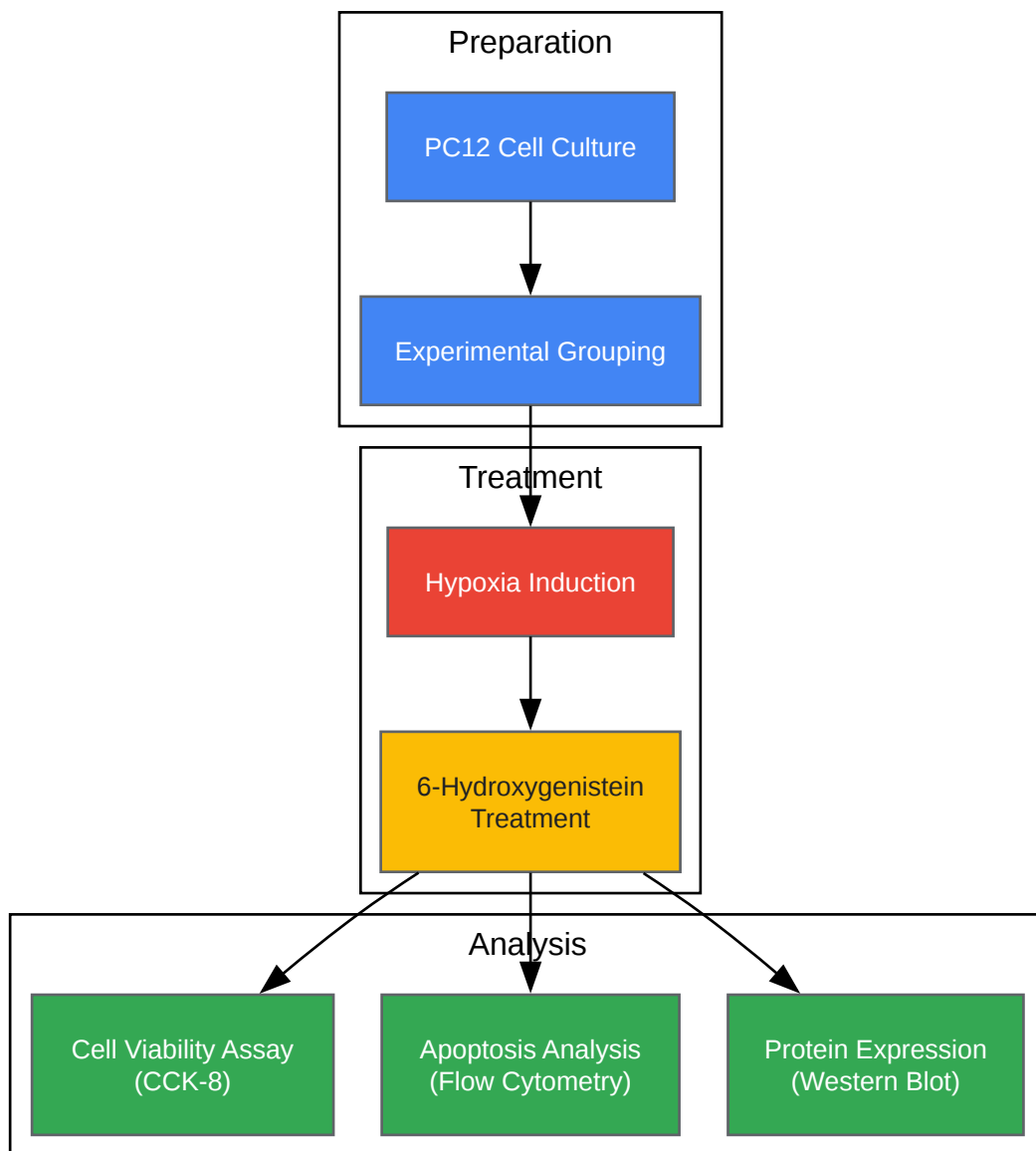
A common experimental model to investigate the anti-hypoxic effects of **6-Hydroxygenistein** involves the use of PC12 cells, a cell line derived from a pheochromocytoma of the rat adrenal medulla.

In Vitro Anti-Hypoxia Assay in PC12 Cells

- **Cell Culture:** PC12 cells are cultured under standard conditions.
- **Grouping:** Cells are typically divided into a normal control group, a hypoxia model group, a positive control group (e.g., rutin), and experimental groups treated with varying concentrations of **6-Hydroxygenistein** (e.g., 1×10^{-9} to 1×10^{-5} mol/L).[\[1\]](#)
- **Hypoxia Induction:** The hypoxia model and experimental groups are subjected to hypoxic conditions.
- **Treatment:** **6-Hydroxygenistein** is administered to the experimental groups.
- **Cell Viability Assessment:** Cell viability is measured using assays such as the Cell Counting Kit-8 (CCK-8).[\[1\]](#)
- **Apoptosis Analysis:** The rate of apoptosis is determined by methods like flow cytometry.[\[1\]](#)
- **Protein Expression Analysis:** The expression levels of key proteins (e.g., HIF-1 α , VEGF, Nrf2, HO-1) are quantified using techniques like Western blotting.[\[1\]](#)[\[4\]](#)

The following diagram outlines a typical experimental workflow for evaluating the anti-hypoxic activity of **6-Hydroxygenistein**.

Experimental Workflow for Anti-Hypoxia Assay



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Experimental Workflow for Anti-Hypoxia Assay

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References

- 1. Synthesis, antioxidant and anti - hypoxia activities of 6 - hydroxygenistein and its methylated derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 6-Hydroxygenistein | 13539-26-9 | XH161557 | Biosynth [biosynth.com]
- 3. researchgate.net [researchgate.net]
- 4. 6-hydroxygenistein attenuates hypoxia-induced injury via activating Nrf2/HO-1 signaling pathway in PC12 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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